

Assessing the Purity of Commercially Available Lacto-N-Triose II: A Comparative Guide

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Compound of Interest

Compound Name: *lacto-N-triose II*

Cat. No.: B164694

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For Researchers, Scientists, and Drug Development Professionals

Lacto-N-triose II (LNT II), a core human milk oligosaccharide (HMO), is gaining significant attention in research and development for its potential applications in infant nutrition, gut health, and immunomodulation. For researchers and drug development professionals, the purity of commercially sourced LNT II is a critical parameter that can significantly impact experimental outcomes and product efficacy. This guide provides an objective comparison of the purity assessment of commercially available LNT II, supported by a review of common analytical techniques and potential impurities.

Comparison of Purity Specifications from Commercial Suppliers

The purity of LNT II from various commercial suppliers is typically determined by a combination of analytical techniques, with High-Performance Liquid Chromatography (HPLC) and quantitative Nuclear Magnetic Resonance (qNMR) being the most common. While obtaining specific batch-to-batch Certificates of Analysis (CoAs) for a direct comparison is not always feasible without purchase, the publicly available product information provides valuable insights into the quality standards of different suppliers.

Supplier	Stated Purity	Analytical Methods Mentioned
Biosynth (via CymitQuimica)	≥ 90% [1]	Not specified on distributor site
MedchemExpress	95.0% [2]	¹ H NMR, MS
glyXera	≥ 90% [3]	Capillary (Gel) Electrophoresis, Liquid Chromatography (with fluorescent dye)
Elicityl	>90% (by NMR) [4]	Quantitative ¹ H-NMR, Mass Spectrometry (MALDI-TOF), HPLC-ELSD, Karl-Fischer Titration [5]
dsm-firmenich	Analytical Standard	Quantitative NMR, High-Performance Chromatographic Techniques, Karl-Fischer Titration, Residual Solvent/Inorganic Determination [6]
Carl Roth	Not explicitly stated	Access to Technical Data Sheet and CoA upon request [7]
Chemsrc (distributor)	95.0% [8]	Not specified on distributor site

Note: This table is based on publicly available information and may not reflect the full quality control procedures of each supplier. It is highly recommended to request a Certificate of Analysis for the specific lot before purchase for critical applications.

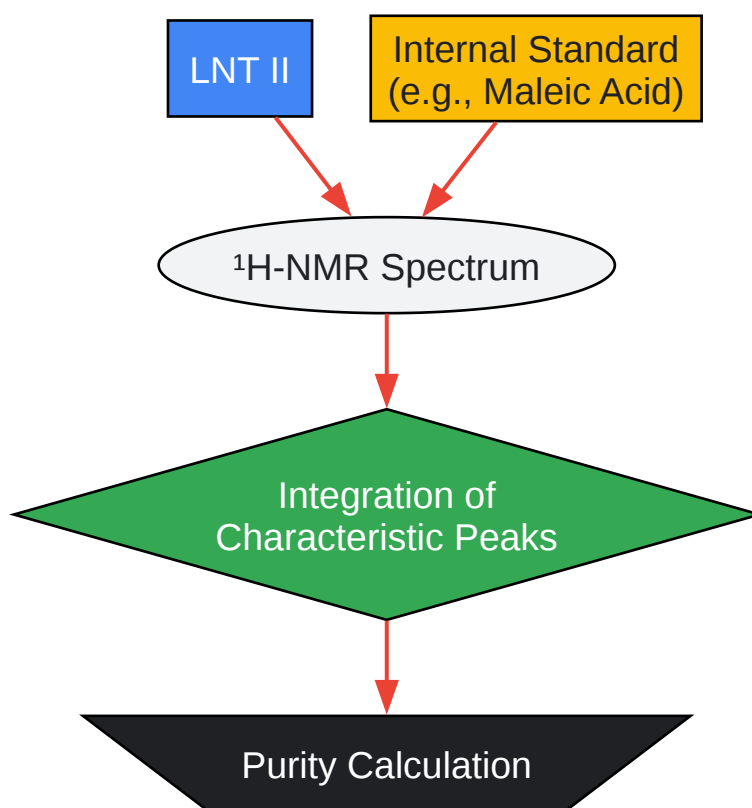
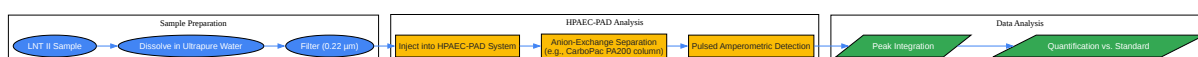
Key Analytical Techniques for Purity Assessment

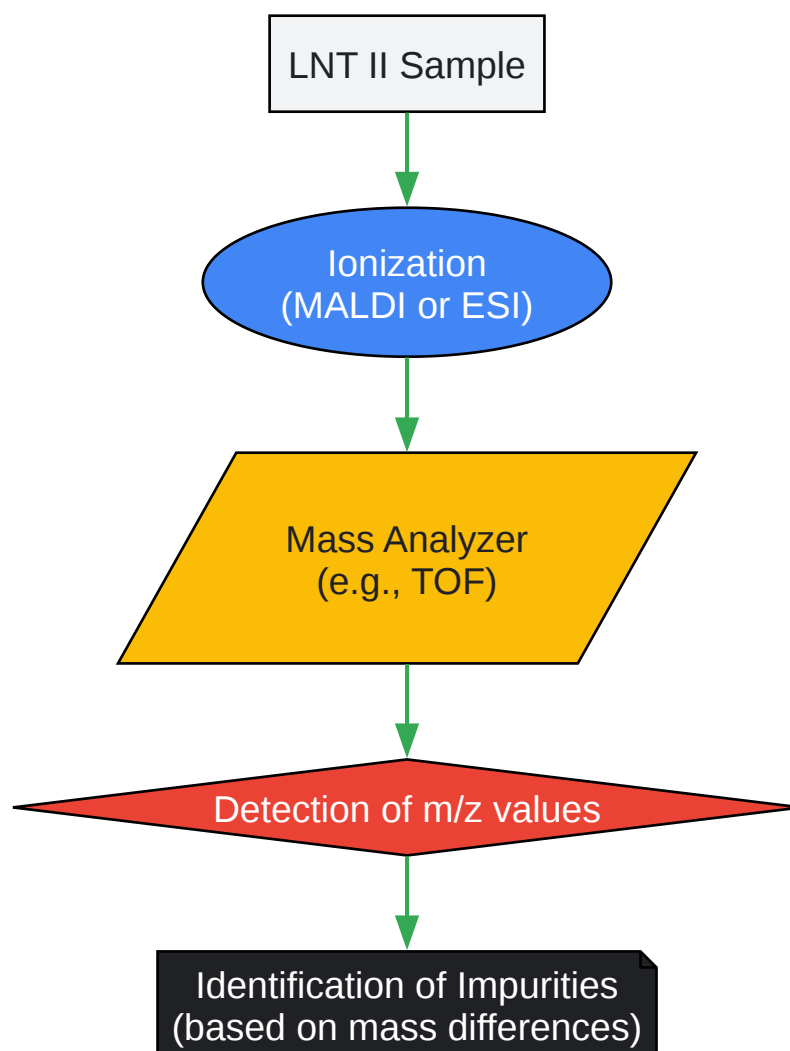
The comprehensive evaluation of LNT II purity relies on a multi-technique approach to identify and quantify the main compound, as well as potential impurities.

High-Performance Anion-Exchange Chromatography with Pulsed Amperometric Detection (HPAEC-PAD)

HPAEC-PAD is a highly sensitive and specific method for the analysis of underivatized carbohydrates. It is particularly well-suited for separating neutral and acidic oligosaccharides.

Experimental Workflow for HPAEC-PAD Analysis





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